

Comprehensive Safety and Handling Guide for VU0155041 Sodium

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Compound of Interest

Compound Name: VU0155041 sodium

Cat. No.: B15618952

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This guide provides essential safety, handling, and disposal protocols for **VU0155041 sodium**, tailored for researchers, scientists, and drug development professionals. The information is designed to ensure safe laboratory practices and build confidence in chemical handling procedures.

Product Information and Hazard Identification

VU0155041 sodium is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 4 (mGluR4).^{[1][2]} It is primarily used in research, particularly in studies related to Parkinson's disease.^{[1][2]}

According to the Safety Data Sheet (SDS), **VU0155041 sodium** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[3] However, it is crucial to follow standard laboratory safety practices to minimize any potential risks.

Physical and Chemical Properties:

Property	Value
Synonym	(1R,2S)-rel-2-[[(3,5-dichlorophenyl)amino]carbonyl]-cyclohexanecarboxylic acid, monosodium salt[3]
CAS Number	1259372-69-4[3][4]
Molecular Formula	C ₁₄ H ₁₄ Cl ₂ NNaO ₃ [4]
Molecular Weight	338.16 g/mol [4]
Appearance	Solid powder
Solubility	Soluble to 25 mM in water[4]
Storage	Desiccate at room temperature[4]

Personal Protective Equipment (PPE)

While **VU0155041 sodium** is not classified as hazardous, appropriate PPE should be worn to minimize exposure and ensure personal safety during handling.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Gloves	Nitrile gloves are recommended for handling the solid and its solutions.[5] Nitrile provides good resistance against weak acids and many organic solvents.[6][7][8] Always inspect gloves for any signs of degradation or punctures before use.
Eye Protection	Safety Glasses/Goggles	ANSI-approved safety glasses with side shields or chemical splash goggles should be worn.[2][5]
Skin and Body Protection	Lab Coat	A standard laboratory coat should be worn to protect against accidental spills.
Respiratory Protection	Not Required	Under normal handling conditions in a well-ventilated area, respiratory protection is not required.[3] If handling large quantities or if dust generation is a concern, work should be conducted in a fume hood.

Operational Plans: Step-by-Step Handling Procedures

Adherence to the following procedural steps will ensure the safe handling of **VU0155041 sodium** in a laboratory setting.

3.1. Weighing the Solid Compound:

- Preparation: Ensure the analytical balance is clean, calibrated, and located in an area free from drafts.[9][10]
- Don PPE: Wear a lab coat, safety glasses, and nitrile gloves.
- Tare the Weighing Vessel: Place a clean weighing boat or paper on the balance and tare the weight.
- Transfer the Compound: Carefully transfer the desired amount of **VU0155041 sodium** powder onto the weighing vessel using a clean spatula. Avoid creating dust. If handling larger quantities where dust is unavoidable, perform this step inside a chemical fume hood or a ventilated balance enclosure.[11]
- Clean-Up: After weighing, clean the balance and surrounding area of any residual powder using a soft brush.[9][10]

3.2. Preparing an Aqueous Solution:

- Select Glassware: Use appropriate volumetric glassware for the desired concentration.
- Dissolution: Add the weighed **VU0155041 sodium** to the glassware containing the appropriate volume of water.
- Mixing: Mix the solution by swirling or using a magnetic stirrer until the solid is fully dissolved. **VU0155041 sodium** is soluble up to 25 mM in water.[4]
- Labeling: Clearly label the container with the chemical name, concentration, date, and your initials.

Disposal Plan

As a non-hazardous chemical, **VU0155041 sodium** can be disposed of following standard laboratory procedures for non-hazardous waste.

4.1. Solid Waste Disposal:

- Uncontaminated Solid: Small amounts of unused, uncontaminated **VU0155041 sodium** powder should be collected in a labeled, sealed container and disposed of as non-hazardous

solid chemical waste.[4]

- Contaminated Materials: Items such as used weighing boats, contaminated paper towels, and gloves should be placed in a designated solid waste container for non-hazardous materials.

4.2. Liquid Waste Disposal:

- Aqueous Solutions: Dilute aqueous solutions of **VU0155041 sodium** can typically be disposed of down the drain with copious amounts of water, provided the concentration is low and local regulations permit this.[3][4] It is advisable to consult your institution's specific guidelines for the disposal of non-hazardous chemical solutions.
- Empty Containers: Rinse the original container with a suitable solvent (e.g., water) three times. The rinsate can be disposed of down the drain. Deface the label on the empty container before placing it in the regular trash or recycling.[3]

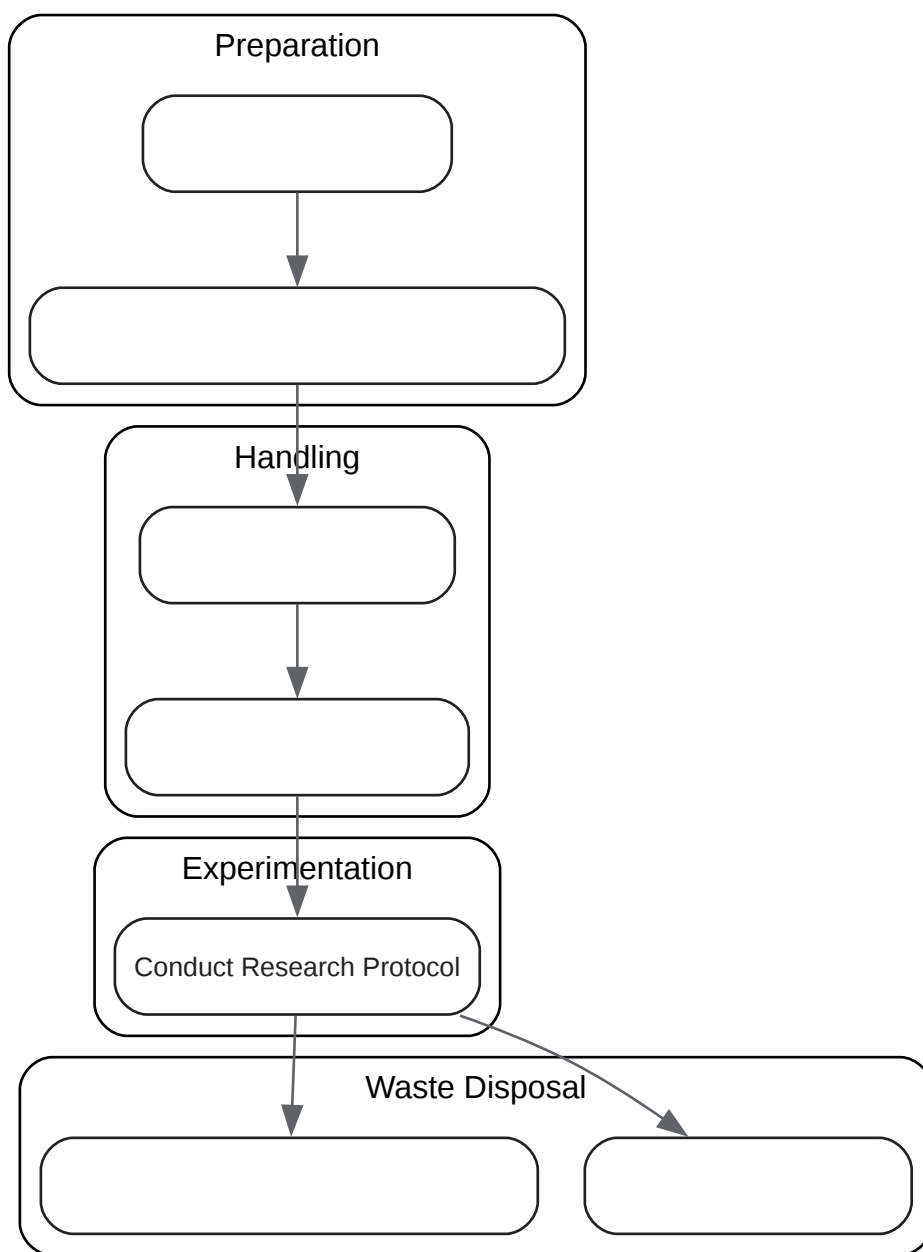
Emergency Procedures

In the event of accidental exposure or a spill, follow these first-aid and clean-up measures.

Incident	Procedure
Skin Contact	Although not known to be a skin irritant, wash the affected area thoroughly with soap and water.[3]
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[3]
Inhalation	Move to fresh air. If breathing becomes difficult, seek medical attention.[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical advice if you feel unwell.[3]
Small Spill	Wear appropriate PPE. For a small powder spill, gently sweep it up, avoiding dust generation, and place it in a sealed container for disposal. Clean the area with a wet cloth. For a small liquid spill, absorb it with an inert material (e.g., paper towels, vermiculite) and place it in a sealed container for disposal.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **VU0155041 sodium**, from preparation to disposal.



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